

Technical Guide on the Safety of N-Propionyl Mesalazine-d3

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Compound of Interest

Compound Name: *N-Propionyl Mesalazine-d3*

Cat. No.: B589185

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Disclaimer: No specific safety data sheet (SDS) for **N-Propionyl Mesalazine-d3** was publicly available at the time of this search. The following information is extrapolated from the safety data of the structurally similar and parent compound, Mesalazine (5-aminosalicylic acid).

Researchers and drug development professionals should handle **N-Propionyl Mesalazine-d3** with the same precautions as Mesalazine and conduct a thorough risk assessment before use. This compound is intended for research use only and is not for diagnostic or therapeutic use.^[1]
^[2]

This guide provides a comprehensive overview of the safety and handling of **N-Propionyl Mesalazine-d3**, compiled from available data on its parent compound, Mesalazine.

Chemical Identification

| Identifier | Value | Reference |
|-------------------|--|-----------|
| Chemical Name | N-Propionyl Mesalazine-d3 | [1][2] |
| Synonyms | 2-Hydroxy-5-[(1-oxopropyl)amino]benzoic-d3 Acid; N-Propionyl-d3 Mesalamine; N-Propionyl 5-Aminosalicylic Acid-d3 | [1][2][3] |
| CAS Number | 1330265-97-8 | [1][2][3] |
| Molecular Formula | C ₁₀ H ₈ D ₃ NO ₄ | [1][4] |
| Molecular Weight | 212.22 g/mol | [1][2][4] |

Hazard Identification and Toxicology

The hazard information presented below is based on data for Mesalazine. It is anticipated that **N-Propionyl Mesalazine-d3** will exhibit a similar toxicological profile.

GHS Hazard Statements for Mesalazine:

- H315: Causes skin irritation.[5]
- H317: May cause an allergic skin reaction.
- H319: Causes serious eye irritation.[5]
- H335: May cause respiratory irritation.[5]

Summary of Toxicological Data (for Mesalazine):

| Test | Species | Route | Value | Reference |
|------|---------|--------|------------|-----------|
| LD50 | Rat | Oral | 2800 mg/kg | [6][7] |
| LD50 | Mouse | Oral | 3370 mg/kg | [7] |
| LD50 | Rabbit | Dermal | >5 g/kg | [6][7] |

Key Toxicological Findings from Preclinical Studies (Mesalazine):

- The primary target organ of toxicity in animal studies (mice, rats, and monkeys) is the kidney. [8]
- In a 13-week study in mice, the No-Observed-Adverse-Effect-Level (NOAEL) in females was 300 mg/kg/day.[8]
- A 1-year oral toxicity study in monkeys established a NOAEL of 125 mg/kg/day.[8]
- Mesalazine was not found to be mutagenic in the Ames test.[9]
- Animal studies in mice and rats have not shown evidence of carcinogenicity.[6][9]

Experimental Protocols: Hazard Mitigation and First Aid

The following protocols are standard laboratory procedures for handling chemicals with the hazard profile of Mesalazine and should be adopted for **N-Propionyl Mesalazine-d3**.

3.1 Engineering Controls and Personal Protective Equipment (PPE)

- Ventilation: Use only in a well-ventilated area, preferably in a chemical fume hood to minimize inhalation of dust.[5][10]
- Eye Protection: Wear chemical safety goggles or glasses with side-shields conforming to appropriate government standards such as NIOSH (US) or EN166 (EU).[5]
- Hand Protection: Wear compatible chemical-resistant gloves. Dispose of contaminated gloves after use in accordance with good laboratory practices.[5]
- Skin and Body Protection: Wear a lab coat or other suitable protective clothing.[5]

3.2 First Aid Measures

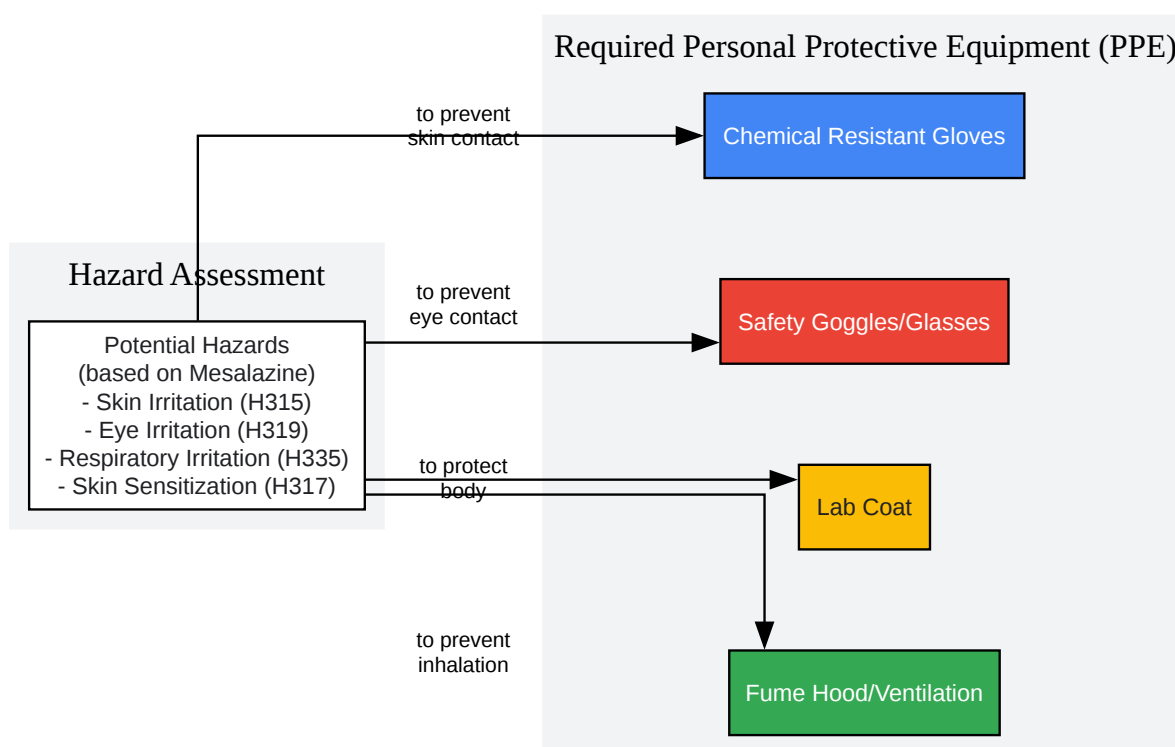
- If Inhaled: Remove the victim to fresh air and keep at rest in a position comfortable for breathing. If respiratory irritation persists, seek medical attention.[5]

- In Case of Skin Contact: Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing. If skin irritation or a rash occurs, seek medical advice.[5]
- In Case of Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[5]
- If Swallowed: Rinse mouth with water. Do NOT induce vomiting. Seek immediate medical advice and show the container or label.[6]

Visualizations

Hazard and Personal Protective Equipment (PPE) Workflow

The following diagram illustrates the logical workflow for assessing the hazards of **N-Propionyl Mesalazine-d3** (based on Mesalazine data) and selecting the appropriate personal protective equipment.



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Caption: Hazard-based selection of Personal Protective Equipment (PPE).

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